

# A Comparative Guide to Gold Extraction: The Borax Method vs. Mercury Amalgamation

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This guide provides a comprehensive comparison of two prominent methods for artisanal and small-scale gold extraction: the traditional mercury amalgamation process and the increasingly adopted borax method. This document aims to furnish an objective analysis of their respective performance, supported by available experimental data, detailed methodologies, and visual representations of the processes.

## Executive Summary

The extraction of gold from its ore is a critical step in the gold production pipeline. For artisanal and small-scale miners, mercury amalgamation has long been the method of choice due to its simplicity and effectiveness. However, the severe environmental and health consequences associated with mercury have necessitated the exploration of safer and more sustainable alternatives. The borax method has emerged as a viable and, in many cases, superior alternative. This guide will demonstrate that while mercury amalgamation is an established technique, the borax method offers significant advantages in terms of safety, environmental impact, and, in several documented cases, gold recovery rates.

## Data Presentation: A Quantitative Comparison

The following table summarizes the key quantitative data gathered from various studies comparing the borax method and mercury amalgamation.

Parameter	Borax Method	Mercury Amalgamation	Notes
Gold Recovery	Often higher than amalgamation; studies report yields from equal to over 3 times higher. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Variable, but often lower than the borax method, especially when "mercury flour" is lost. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Recovery rates are highly dependent on ore type and miner skill.
Processing Time	The entire process can take a day. <a href="#">[6]</a> Some studies show it to be faster than amalgamation. <a href="#">[3]</a>	Can be weather-dependent and may take longer than the borax method in some cases. <a href="#">[6]</a>	
Purity of Gold	Produces purer gold as it effectively separates impurities into the slag. <a href="#">[4]</a> <a href="#">[6]</a>	The resulting "sponge gold" often contains residual mercury. <a href="#">[7]</a>	
Cost of Reagents	Borax is generally inexpensive and widely available. A small amount can process a significant quantity of ore. <a href="#">[1]</a> <a href="#">[6]</a>	The price of mercury can be high, and it is often traded on the black market. <a href="#">[3]</a>	A gram of borax can mix 30,000-36,000 kg of gold sand, while a bottle top of mercury (costing significantly more) mixes 6,000-14,000 kg. <a href="#">[6]</a>
Health & Safety	Borax is non-toxic and does not produce toxic vapors, posing minimal health risks. <a href="#">[8]</a>	Mercury is a potent neurotoxin, and its vapor is extremely hazardous when inhaled, leading to severe health issues and even death. <a href="#">[8]</a>	
Environmental Impact	Environmentally benign with no release of toxic chemicals. <a href="#">[3]</a>	A major source of global mercury pollution,	Artisanal and small-scale gold mining is the largest single source of

contaminating air,  
water, and soil.[3][7]

anthropogenic  
mercury emissions.[8]

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## Experimental Protocols

### The Borax Method: Experimental Protocol

This protocol outlines the steps for gold extraction using the borax method, based on common practices in artisanal mining.

#### 1. Ore Preparation:

- Crush the gold-bearing ore to a fine powder using a crushing mill or other suitable equipment.
- The particle size should be small enough to liberate the gold particles.

#### 2. Gravity Concentration:

- Wash the crushed ore powder to concentrate the heavier minerals, including gold. This is typically done using a sluice box lined with a material that can trap heavy particles.
- The lighter materials are washed away, leaving a concentrate of heavy minerals.

#### 3. Panning:

- Further refine the heavy mineral concentrate by panning to remove as much of the non-gold material as possible.

#### 4. Mixing with Borax:

- Mix the final gold concentrate with borax powder. A common ratio is to use a volume of borax that is three times the volume of the concentrate.[9] A few drops of water can be added to create a thick paste.

#### 5. Smelting:

- Place the borax-concentrate mixture in a crucible.
- Heat the crucible using a torch or a furnace until the mixture is completely molten. Borax acts as a flux, lowering the melting point of all the minerals in the concentrate.[9][10][11]

- As the mixture melts, the borax will react with and dissolve the other minerals, forming a liquid slag.[10][12] Gold, being very dense and inert, will not react and will settle at the bottom of the crucible.[10]

#### 6. Gold Recovery:

- Allow the crucible to cool.
- Carefully break the crucible or pour off the molten slag to reveal a button of pure gold at the bottom.

## Mercury Amalgamation: Experimental Protocol

This protocol describes the general steps involved in the mercury amalgamation process.

#### 1. Ore Preparation:

- Crush the gold-bearing ore into a fine powder.

#### 2. Wet Grinding and Amalgamation:

- Place the crushed ore in a grinding apparatus, such as a ball mill, with water to create a slurry.
- Add liquid mercury to the slurry. The amount of mercury used can vary, but ratios of 10-25 parts mercury to 1 part gold are common in "whole-ore amalgamation".[8]
- Grind the mixture for several hours. During this process, the mercury will come into contact with the gold particles and form a gold-mercury amalgam.[3][7]

#### 3. Amalgam Separation:

- After grinding, separate the amalgam from the rest of the ore slurry. This is often done by washing and panning, taking advantage of the high density of the amalgam.

#### 4. Excess Mercury Removal:

- Squeeze the collected amalgam through a cloth to remove excess liquid mercury, which can be reused. The remaining substance is a paste-like amalgam.

#### 5. Heating the Amalgam (Retorting):

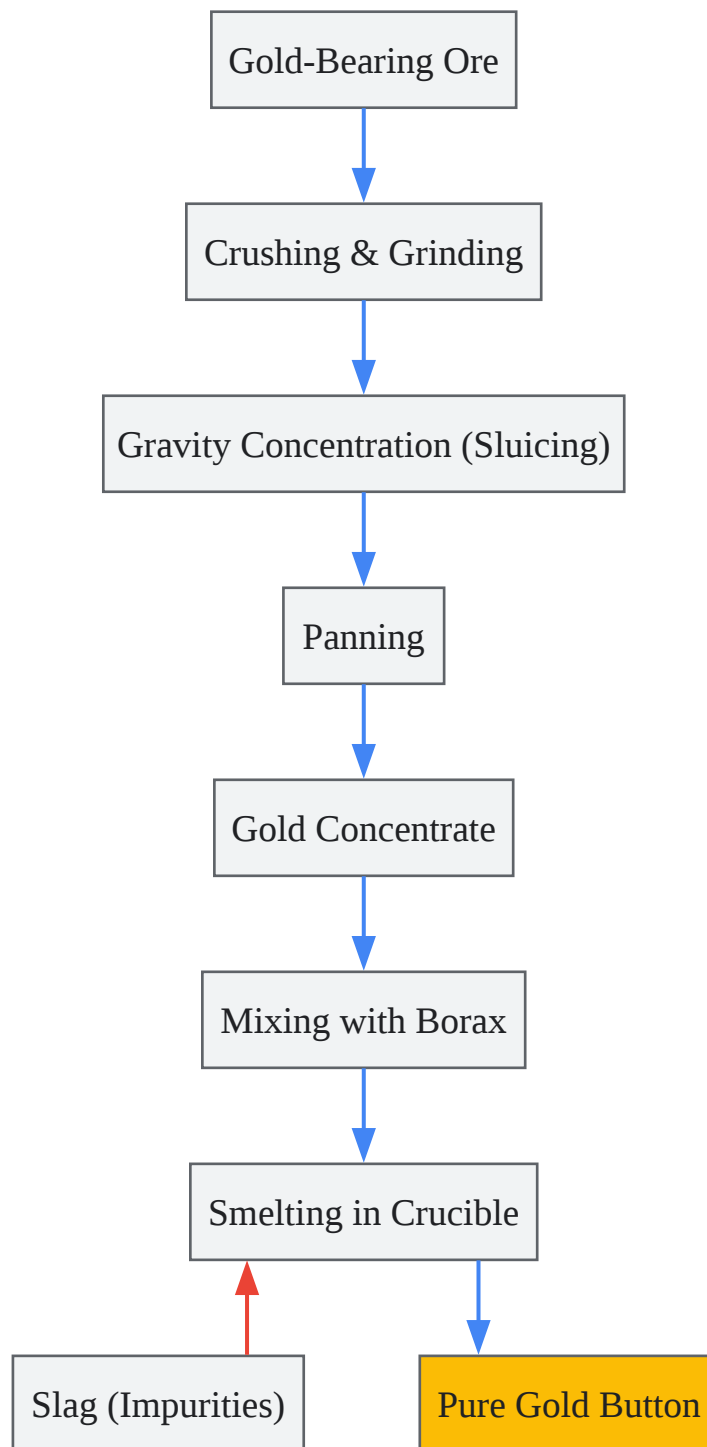
- Place the amalgam in a retort, which is a vessel designed to capture the mercury vapor.
- Heat the retort to a temperature above the boiling point of mercury (356.7°C). The mercury will vaporize, leaving behind a porous "sponge gold".<sup>[7]</sup>
- Crucially, if a retort is not used, the toxic mercury vapor is released directly into the atmosphere.

#### 6. Gold Purification:

- The resulting sponge gold is often further melted to form a solid gold button.

## Mandatory Visualization

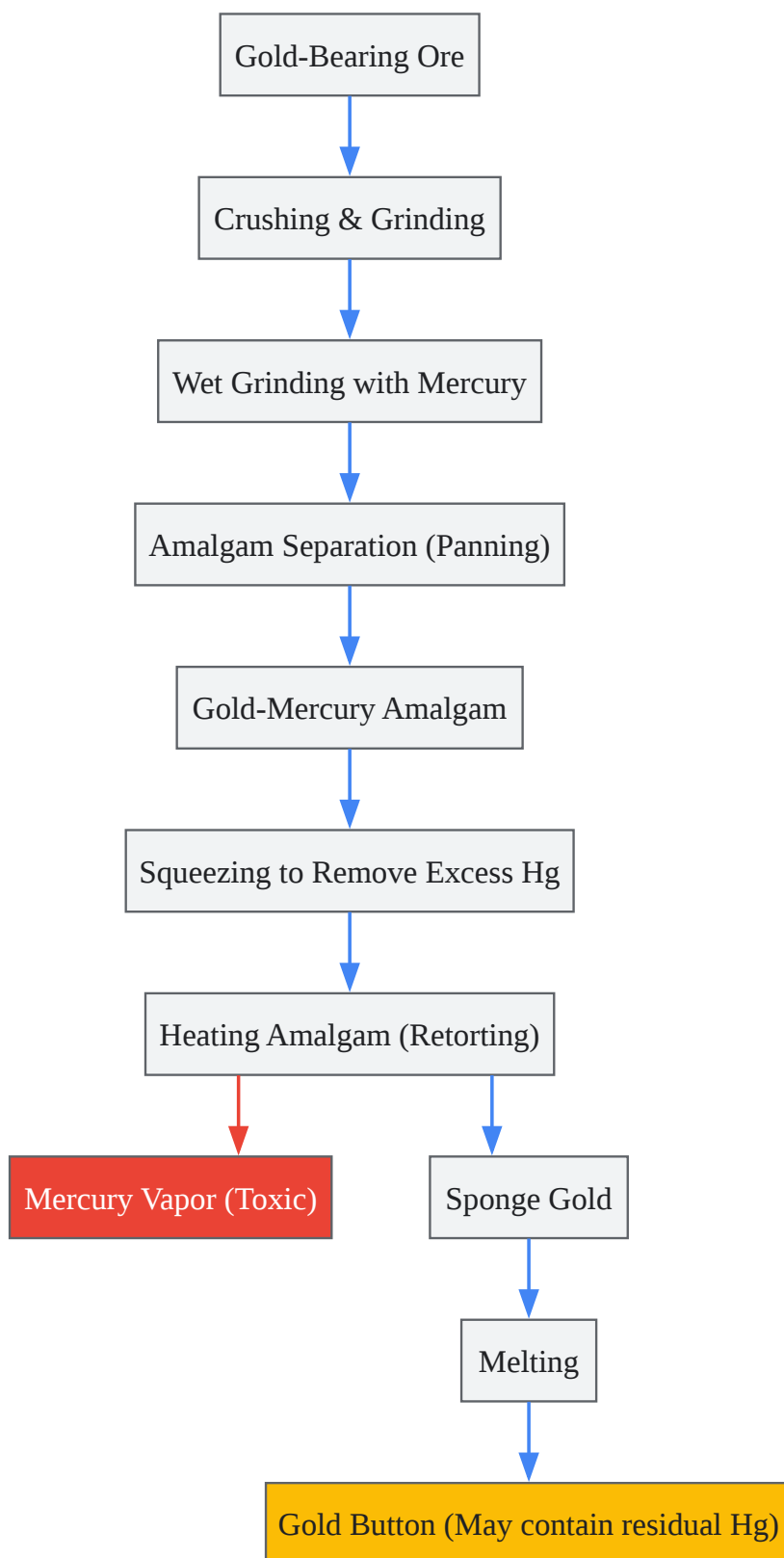
### Borax Method Workflow



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Caption: Workflow of the borax method for gold extraction.

## Mercury Amalgamation Process



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Caption: Workflow of the mercury amalgamation process for gold extraction.

## Conclusion

The evidence strongly suggests that the borax method is a superior alternative to mercury amalgamation for artisanal and small-scale gold extraction. While both methods can successfully extract gold, the borax method demonstrates significant advantages in terms of environmental safety, human health, and often, gold recovery rates and purity. The elimination of toxic mercury from the process addresses a critical global environmental and health issue. For the scientific and research community, promoting and further optimizing the borax method could have a profound positive impact on the lives of millions of artisanal miners and the environment.

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